Biological Activity of 6-Chlorobenzo[d]isothiazole Analogs

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Compound of Interest

Compound Name:	*6-Chlorobenzo[D]isothiazole*
Cat. No.:	*B11764473*

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Executive Summary & Structural Distinction[1][2][3]

The **6-chlorobenzo[d]isothiazole** scaffold represents a specific subclass of fused benzene-isothiazole heterocycles. Unlike its more common isomer, benzothiazole (where Sulfur is at position 1 and Nitrogen at position 3), the benzo[d]isothiazole system places Sulfur at position 1 and Nitrogen at position 2.

This structural nuance fundamentally alters its electronic profile and biological reactivity, particularly regarding electrophilicity toward biological nucleophiles (e.g., cysteine thiols).

Core Structural Identity[2][3][4][5]

- IUPAC Name: 6-chloro-1,2-benzisothiazole
- Key Derivative: 6-chloro-1,2-benzisothiazol-3(2H)-one (6-Chloro-BIT)
- Primary Mode of Action: Electrophilic attack on microbial thiols (S-thiolation).

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- Therapeutic Classes: Antimicrobial (Biocide), Antipsychotic (Scaffold), Auxin Mimic (Agrochemical).

Primary Biological Activity: Antimicrobial & Biocidal[1][6]

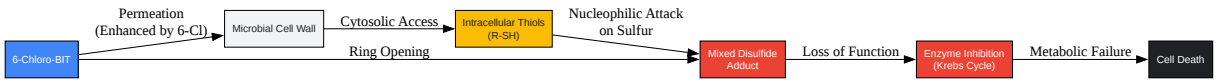
The most field-proven application of **6-chlorobenzo[d]isothiazole** analogs lies in their capacity as broad-spectrum biocides. The 3-oxo derivative, 6-chloro-1,2-benzisothiazol-3(2H)-one, is a potent analog of the industrial standard BIT (Benzisothiazolinone).

Mechanism of Action (MOA)

The biological activity is driven by the "activated" N-S bond in the isothiazole ring. The 6-chloro substitution enhances the lipophilicity (LogP) and alters the electron density of the heterocyclic ring, potentially increasing cell wall penetration and reactivity.

Pathway:

- Cellular Entry: The lipophilic 6-chloro analog penetrates the microbial cell envelope.
- Thiol Interaction: The electrophilic sulfur atom reacts with intracellular thiols (e.g., Glutathione, Cysteine active sites).
- Disulfide Formation: This opens the isothiazole ring, forming a mixed disulfide with the protein/peptide.
- Metabolic Collapse: Enzymes critical for respiration (e.g., dehydrogenases) are inhibited, leading to cell death.



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Figure 1: Mechanism of Action for **6-chlorobenzo[d]isothiazole**-3-one biocides involving thiol-mediated ring opening.[1][2]

Comparative Efficacy (SAR)

Data indicates that halogenation at the 6-position often retains or enhances activity against Gram-positive bacteria compared to the unsubstituted parent.

Compound	Substitution	Target Spectrum	LogP (Est.)	Activity Note
BIT	H	Broad Spectrum	~1.8	Standard industrial biocide.
6-Chloro-BIT	6-Cl	Enhanced Gram(+)	~2.4	Higher lipophilicity improves membrane crossing.
5-Chloro-BIT	5-Cl	Broad Spectrum	~2.4	Alternative electronic distribution; often co-formulated.

Medicinal Chemistry: Pharmaceutical Scaffolds

Beyond biocides, the **6-chlorobenzo[d]isothiazole** core serves as a "privileged scaffold" in drug discovery, particularly for CNS targets and enzyme inhibitors.

Antipsychotic Pharmacophore

The benzo[d]isothiazole ring is the anchor for "atypical antipsychotics" like Ziprasidone and Lurasidone.[2] While these marketed drugs utilize the unsubstituted ring, the 6-chloro analog is a critical tool in Structure-Activity Relationship (SAR) studies to modulate metabolic stability.

- Metabolic Blocking: The 6-position is a common site for oxidative metabolism (hydroxylation). Introducing a Chlorine atom blocks this position, potentially extending the

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half-life (

) of the drug candidate.

- Receptor Affinity: The electron-withdrawing Chlorine can influence the

  -

  stacking interactions with aromatic residues (e.g., Phenylalanine, Tryptophan) in the binding pockets of GPCRs (D2, 5-HT2A receptors).

Emerging Targets: SGLT2 and mGlu4

Recent research identifies benzo[d]isothiazole derivatives as:

- SGLT2 Inhibitors: Used for Type 2 Diabetes management.[2] The scaffold mimics the aglycone moiety of phlorizin.
- mGlu4 PAMs: Positive Allosteric Modulators for Parkinson's disease.[2] The 6-chloro analog provides a vector for exploring the hydrophobic pocket of the allosteric site.

Synthesis Protocols

Reliable synthesis is a prerequisite for biological evaluation. The following protocol describes the synthesis of the core 6-chloro-1,2-benzisothiazol-3(2H)-one from commercially available precursors.

Synthetic Workflow (Patent-Derived)

This method avoids dangerous periodic acid oxidations, utilizing a halogenation-cyclization strategy.

Reagents:

- Precursor: 4-chloro-2-(methylthio)benzonitrile
- Halogenating Agent: Sulfuryl chloride (

) or Chlorine gas (

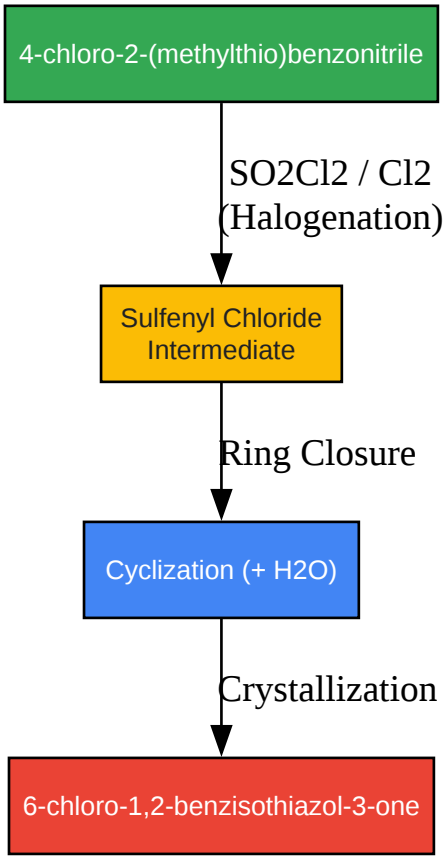
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- Solvent: Dichloromethane or Chlorobenzene

Step-by-Step Protocol:

- Dissolution: Dissolve 1.0 eq of 4-chloro-2-(methylthio)benzonitrile in dichloromethane at 0°C.
- Halogenation: Dropwise addition of 1.1 eq Sulfuryl chloride. Stir for 1 hour. The active sulfenyl chloride intermediate is formed.
- Cyclization: Add 1.5 eq of water (hydrolysis/cyclization trigger). The mixture is stirred at room temperature for 4–6 hours.
- Work-up: Filter the precipitated solid. Wash with cold solvent to remove acidic byproducts.
- Purification: Recrystallize from ethanol/water to yield 6-chloro-1,2-benzisothiazol-3(2H)-one as white/off-white crystals.



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Figure 2: Synthetic route for 6-chloro-1,2-benzisothiazol-3-one via oxidative cyclization.

References

- Method for producing 1,2-benzisothiazol-3-ones.
- Synthesis of benzo[d]isothiazoles: an update. Source: Semantic Scholar / Arkivoc. URL: [Link][1][2][3]
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